

A Comparative Guide to the Quantification of (11Z)-3-Oxohexadecenoyl-CoA

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Compound of Interest

Compound Name: (11Z)-3-oxohexadecenoyl-CoA

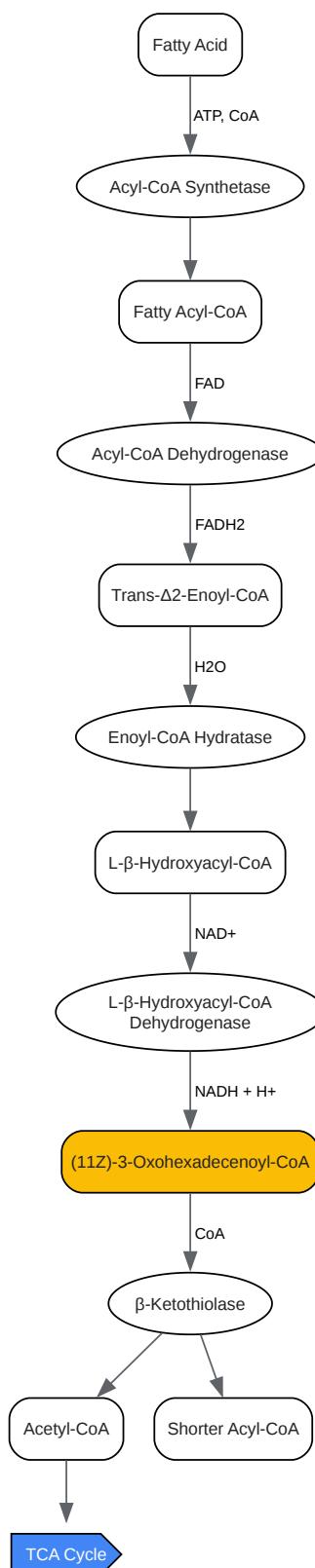
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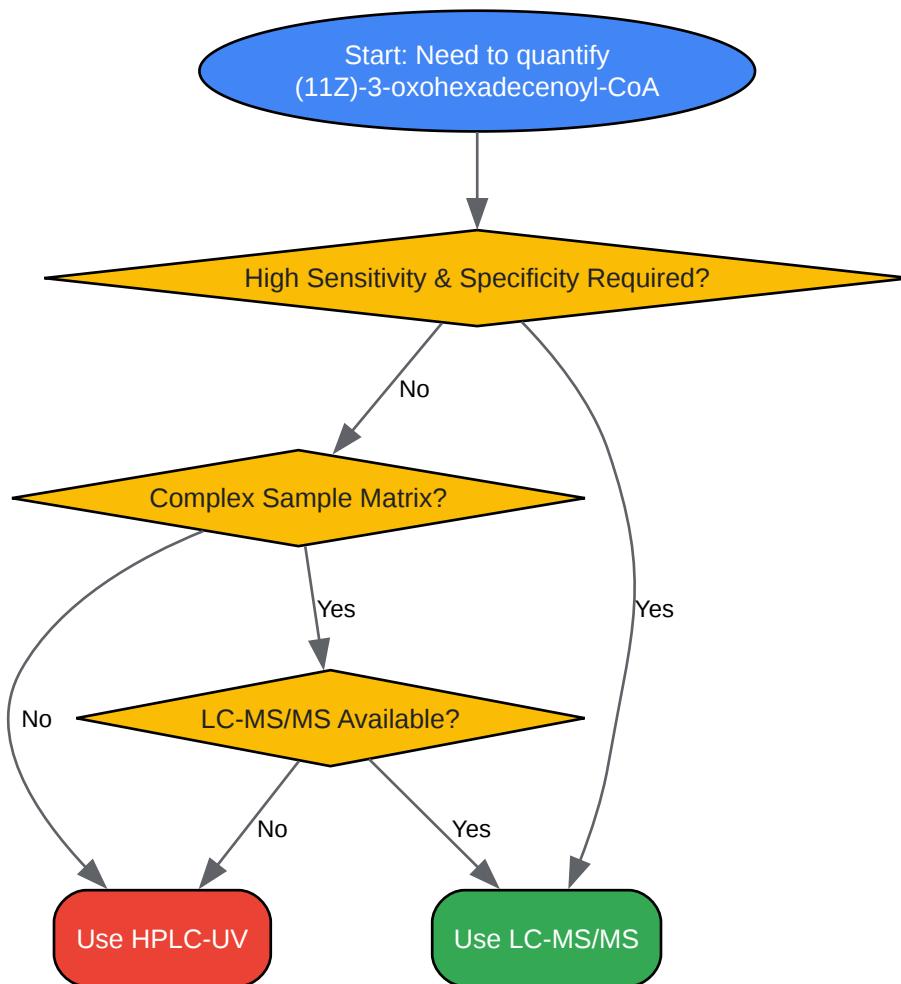
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For researchers, scientists, and drug development professionals engaged in metabolic studies, the accurate quantification of lipid intermediates is critical. This guide provides an objective comparison of two primary analytical techniques, Liquid Chromatography-Mass Spectrometry (LC-MS/MS) and High-Performance Liquid Chromatography with UV detection (HPLC-UV), for the quantification of **(11Z)-3-Oxohexadecenoyl-CoA**, a long-chain unsaturated 3-oxoacyl-CoA. This comparison is supported by experimental data for similar long-chain acyl-CoAs, offering a clear overview of each method's performance.

The Role of (11Z)-3-Oxohexadecenoyl-CoA in Metabolism

(11Z)-3-Oxohexadecenoyl-CoA is an intermediate in fatty acid metabolism. 3-Oxoacyl-CoAs are key players in the beta-oxidation pathway, where fatty acids are broken down to produce energy in the form of acetyl-CoA.^{[1][2]} The accurate measurement of these molecules is essential for understanding the flux through metabolic pathways and the effects of drugs targeting these processes.





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References

- 1. What Is Acyl-CoAs Metabolism - Creative Proteomics Blog [creative-proteomics.com]
- 2. Human Metabolome Database: Showing metabocard for 3-Oxohexadecanoyl-CoA (HMDB0006402) [hmdb.ca]
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